An In-Depth Technical Guide to 2-Hydroxy-4-methoxybenzohydrazide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*2-Hydroxy-4-methoxybenzohydrazide*
CAS No.:	*41697-08-9*
Cat. No.:	*B1586396*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **2-Hydroxy-4-methoxybenzohydrazide**, a versatile chemical intermediate with significant potential in medicinal chemistry and drug development. From its fundamental chemical properties to its synthesis and emerging applications, this document serves as a critical resource for researchers engaged in the exploration of novel therapeutic agents.

Core Chemical Identity and Properties

2-Hydroxy-4-methoxybenzohydrazide is a carbohydrazide derivative characterized by a benzene ring substituted with hydroxyl, methoxy, and hydrazide functional groups. This unique arrangement of functional groups imparts specific chemical reactivity and biological activity, making it a valuable scaffold in medicinal chemistry.

CAS Number: 41697-08-9[1]

© 2026 BenchChem. All rights reserved.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **2-Hydroxy-4-methoxybenzohydrazide** is paramount for its effective handling, characterization, and application in research and development.

Property	Value	Source
Molecular Formula	C8H10N2O3	[1][2]
Molecular Weight	182.18 g/mol	[2]
Melting Point	172-176 °C	[1]
Physical Form	Solid	[1]
Purity	Typically ≥96%	[1]
Storage	4°C, under nitrogen	[1]
IUPAC Name	2-hydroxy-4-methoxybenzohydrazide	[1]
InChI Key	VMRCVWCZLIPZLW-UHFFFAOYSA-N	[1]

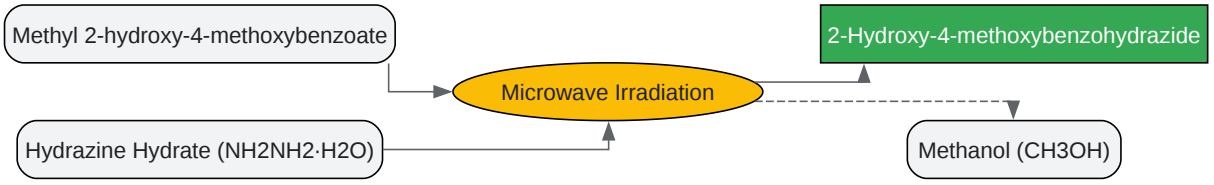
Synthesis of 2-Hydroxy-4-methoxybenzohydrazide and Its Derivatives

The synthesis of benzohydrazide derivatives is a cornerstone of many drug discovery programs. The hydrazide functional group serves as a versatile handle for the construction of more complex molecular architectures, often through condensation reactions with aldehydes or ketones to form hydrazones.

General Synthesis Pathway

A common and efficient method for synthesizing benzohydrazides involves the reaction of a corresponding methyl ester with hydrazine hydrate. This nucleophilic acyl substitution reaction is often facilitated by microwave irradiation to reduce reaction times and improve yields, aligning with the principles of green chemistry.[3][4]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: General synthesis of **2-Hydroxy-4-methoxybenzohydrazide**.

Experimental Protocol: Microwave-Assisted Synthesis

This protocol outlines a representative method for the synthesis of a benzohydrazide derivative, which can be adapted for **2-Hydroxy-4-methoxybenzohydrazide**. The use of microwave irradiation is a key feature of this modern synthetic approach.[3][4]

Materials:

- Methyl 2-hydroxy-4-methoxybenzoate (starting material)
- Hydrazine hydrate
- Methanol (solvent)
- Microwave reactor

Procedure:

- In a suitable microwave reaction vessel, dissolve methyl 2-hydroxy-4-methoxybenzoate in a minimal amount of methanol.
- Add an excess of hydrazine hydrate to the solution.
- Seal the vessel and place it in the microwave reactor.
- Irradiate the mixture at a power of 160-320 Watts for 2-8 minutes.[3]

© 2026 BenchChem. All rights reserved.

- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, allow the reaction mixture to cool to room temperature.
- Remove the solvent under reduced pressure.
- The resulting solid can be purified by recrystallization from a suitable solvent, such as ethanol, to yield the pure **2-Hydroxy-4-methoxybenzohydrazide**.[4]

Applications in Drug Development and Medicinal Chemistry

Hydrazide and hydrazone derivatives are a well-established class of compounds with a broad spectrum of biological activities. The structural motif of **2-Hydroxy-4-methoxybenzohydrazide** makes it an attractive starting point for the design and synthesis of novel therapeutic agents.

Antimicrobial Activity

Derivatives of benzohydrazides have demonstrated significant potential as antimicrobial agents. For instance, N'-(4-nitrobenzylidene)-4-hydroxybenzohydrazide has shown activity against Escherichia coli, while N'-(2-methoxybenzylidene)-4-hydroxybenzohydrazide has been effective against Bacillus subtilis.[4][5] The mechanism of action is often attributed to the inhibition of essential microbial enzymes. Molecular docking studies have suggested that these compounds can interact with the active sites of enzymes like the enoyl-acyl carrier protein reductase (ENR), which is crucial for fatty acid biosynthesis in bacteria.[3]

Enzyme Inhibition

The development of enzyme inhibitors is a major focus of drug discovery. Benzohydrazide derivatives have been investigated as inhibitors of various enzymes, including tyrosinase and laccase.[6][7]

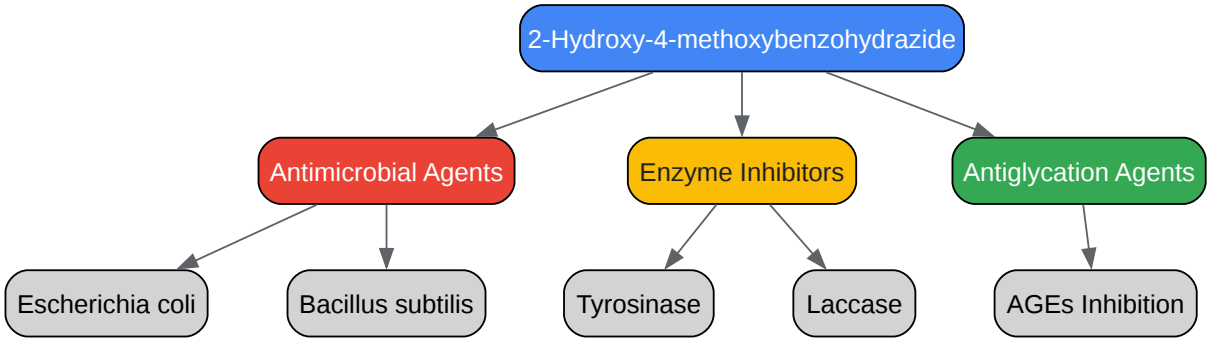
- Tyrosinase Inhibition: Tyrosinase is a key enzyme in melanin biosynthesis, and its inhibitors are of interest in the cosmetic and medicinal industries for treating hyperpigmentation disorders.[6] Novel **2-hydroxy-4-methoxybenzohydrazide** analogs have been designed and synthesized as tyrosinase inhibitors, with docking studies helping to elucidate the binding interactions with the enzyme's active site.[6]

© 2026 BenchChem. All rights reserved.

- Laccase Inhibition: Laccase is a copper-containing enzyme produced by various plant pathogens. Its inhibition could be a strategy to control plant diseases.[7] A series of hydrazide-hydrazone derivatives have been screened as laccase inhibitors, with several compounds exhibiting micromolar activity.[7]

Antiglycation Activity

Glycation is a non-enzymatic reaction between sugars and proteins or lipids that leads to the formation of advanced glycation end products (AGEs). AGEs are implicated in the pathogenesis of diabetic complications. Certain 4-methoxybenzoylhydrazone derivatives have shown potent antiglycation activity, in some cases exceeding that of the standard drug, rutin.[8] [9] This activity is often dependent on the position and number of hydroxyl groups on the aromatic ring, which can inhibit glycoxidation.[8]



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 2-Hydroxy-4-methoxybenzohydrazide | 41697-08-9 [sigmaaldrich.com]

- 2. achmem.com [achmem.com]
- 3. pharmacyeducation.fip.org [pharmacyeducation.fip.org]
- 4. researchgate.net [researchgate.net]
- 5. [PDF] Synthesis of N'-(2-Methoxybenzylidene)-4-Hydroxy Benzohydrazide and N'-(4-Nitrobenzylidene)-4-Hydroxy Benzohydrazide, in Silico Study and Antibacterial Activity | Semantic Scholar [semanticscholar.org]
- 6. researchgate.net [researchgate.net]
- 7. mdpi.com [mdpi.com]
- 8. Synthesis of 4-Methoxybenzoylhydrazones and Evaluation of Their Antiglycation Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 2-Hydroxy-4-methoxybenzohydrazide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1586396/docs#an-in-depth-technical-guide-to-2-hydroxy-4-methoxybenzohydrazide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.